

# 4-(2,4-Dinitroanilino)phenol IUPAC name and CAS number

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## Compound of Interest

Compound Name: 4-(2,4-Dinitroanilino)phenol

Cat. No.: B7728419

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## A Technical Guide to 4-(2,4-Dinitroanilino)phenol

This technical guide provides a comprehensive overview of **4-(2,4-Dinitroanilino)phenol**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical identity, physicochemical properties, synthesis, and available information regarding its biological context.

IUPAC Name: **4-(2,4-dinitroanilino)phenol**<sup>[1]</sup>

CAS Number: 119-15-3<sup>[1]</sup>

## Chemical and Physical Properties

**4-(2,4-Dinitroanilino)phenol**, also known by its common synonym Disperse Yellow 1, is a reddish-brown solid.<sup>[1]</sup> Its key quantitative properties are summarized in the table below for easy reference and comparison.

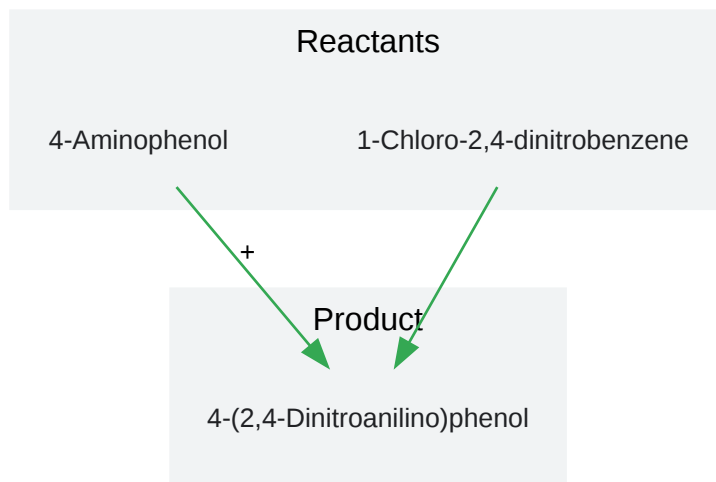
Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>9</sub> N <sub>3</sub> O <sub>5</sub>	[1]
Molecular Weight	275.22 g/mol	[1]
Melting Point	191 °C (decomposes)	
Boiling Point	418.17°C (estimated)	
Density	1.3877 g/cm <sup>3</sup> (estimated)	
Water Solubility	2.477 mg/L at 25 °C	
Solubility	Very slightly soluble in Chloroform, slightly soluble in DMSO.	
pKa	10.20 ± 0.26 (Predicted)	

## Synthesis and Experimental Protocols

The primary method for synthesizing **4-(2,4-Dinitroanilino)phenol** is through the condensation of 4-Aminophenol and 1-Chloro-2,4-dinitrobenzene.[2]

The following diagram illustrates the condensation reaction for the synthesis of **4-(2,4-Dinitroanilino)phenol**.

## Synthesis of 4-(2,4-Dinitroanilino)phenol

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Caption: Synthesis of **4-(2,4-Dinitroanilino)phenol**.

While a detailed, peer-reviewed experimental protocol for **4-(2,4-Dinitroanilino)phenol** is not readily available, the synthesis of a structurally related precursor, 2,4-Dinitroaniline, provides a relevant example of the chemical methodology. The following protocol is adapted from Organic Syntheses.[3]

Reactants:

- Technical 2,4-dinitrochlorobenzene (0.25 mole)
- Ammonium acetate (0.23 mole)
- Ammonia gas
- Ethanol
- Water

#### Procedure:

- A mixture of 50 g (0.25 mole) of technical 2,4-dinitrochlorobenzene and 18 g (0.23 mole) of ammonium acetate is placed in a wide-mouthed 250-cc flask fitted with a reflux condenser and a wide inlet tube. The flask is half-immersed in an oil bath.[3]
- Ammonia gas is introduced through a bubble counter containing a concentrated potassium hydroxide solution.[3]
- The oil bath is heated to and maintained at 170°C for six hours while ammonia gas is passed through the mixture.[3]
- After cooling, the solidified mixture is broken up and mixed with 100 cc of water. The mixture is then heated to boiling and filtered while hot.[3]
- The residue is dissolved in 500 cc of boiling alcohol, and water is added until the solution becomes turbid. The solution is reheated until the turbidity disappears and then allowed to cool.[3]
- After standing overnight, the crystals of 2,4-dinitroaniline are filtered and dried. The reported yield is 31–35 g (68–76% of the theoretical amount).[3]
- For further purification, the product can be recrystallized from an alcohol-water mixture.[3]

## Biological Activity and Toxicological Context

Detailed studies on the specific biological activity, mechanism of action, and associated signaling pathways of **4-(2,4-Dinitroanilino)phenol** in the context of drug development are limited in publicly available scientific literature. However, an understanding of its chemical class provides a broader context for its potential biological effects.

As "Disperse Yellow 1," this compound belongs to the category of disperse dyes. Some disperse dyes are known to be potential allergens and can cause contact sensitization.[4][5] Furthermore, the discharge of such dyes into the environment is a concern due to their potential ecotoxicity.[6][7][8]

The dinitroaniline moiety is also found in a class of herbicides. These dinitroaniline-based herbicides are known to exert their biological effect by inhibiting microtubule formation, which is crucial for cell division.[9][10][11][12] This mechanism disrupts root and shoot growth in susceptible plants.[10][13] While this provides a known mechanism for the dinitroaniline chemical class, it is important to note that the specific biological activity of **4-(2,4-Dinitroanilino)phenol** has not been extensively characterized. Symptoms of exposure to similar compounds may include irritation of the skin, eyes, and mucous membranes.[1][14]

## Conclusion

**4-(2,4-Dinitroanilino)phenol** is a well-characterized compound in terms of its chemical identity and basic physical properties, primarily known for its use as a disperse dye. While its synthesis is established, there is a notable lack of in-depth research into its specific biological mechanisms of action and potential applications in drug development. The biological activity of its broader chemical classes—disperse dyes and dinitroanilines—suggests potential for allergenicity and microtubule disruption, respectively. Further research is required to elucidate the specific pharmacological and toxicological profile of this compound for any potential therapeutic applications.

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